

Navigating the Haze: A Comparative Guide to Cannabinoid Screening in Toxicology Labs

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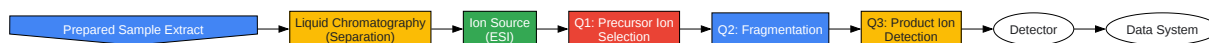
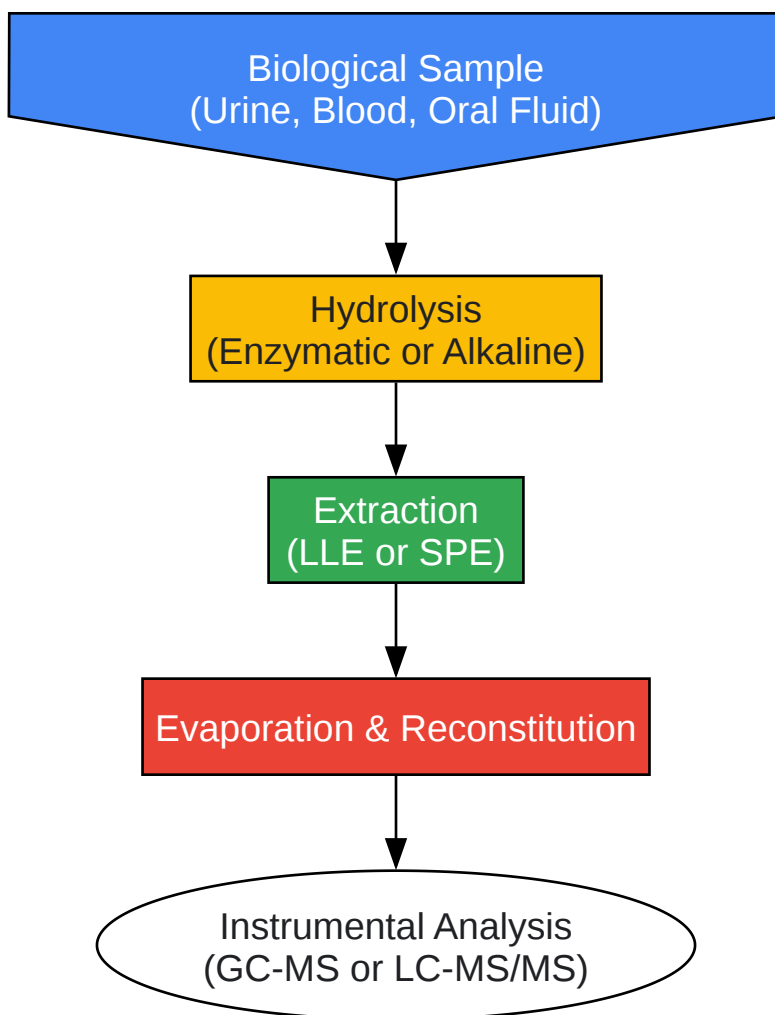
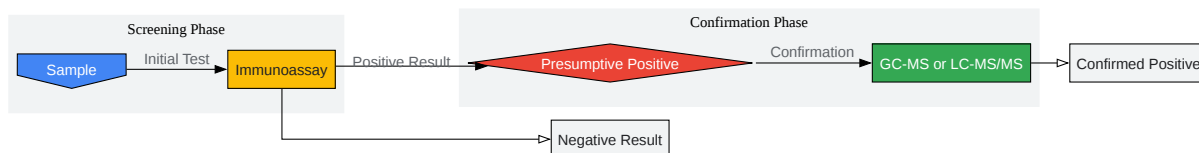
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For researchers, scientists, and drug development professionals, the accurate detection and quantification of cannabinoids in biological matrices is a critical task. This guide provides an objective comparison of common analytical methods used in toxicology laboratories for cannabinoid screening, supported by experimental data and detailed protocols. We will delve into the nuances of sample preparation, analytical techniques, and data interpretation to aid in the selection of the most appropriate method for your specific needs.

The landscape of cannabinoid analysis is complex, driven by the increasing legalization of cannabis for medical and recreational use, alongside the emergence of synthetic cannabinoids. Toxicology labs are therefore tasked with the dual challenge of robustly identifying traditional cannabis markers like Δ^9 -tetrahydrocannabinol (THC) and its metabolites, while also keeping pace with an ever-expanding list of novel psychoactive substances. The validation of analytical methods is paramount to ensure the reliability and legal defensibility of results.

The Analytical Gauntlet: A Workflow Overview

The typical workflow for cannabinoid screening in a toxicology lab involves a two-tiered approach: an initial screening test followed by a more specific confirmation test for presumptive positive samples.^[1] This ensures both high throughput for large sample volumes and high confidence in the final reported results.



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